

CPC monohydrate mechanism of action

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Compound Focus: Cetylpyridinium chloride monohydrate

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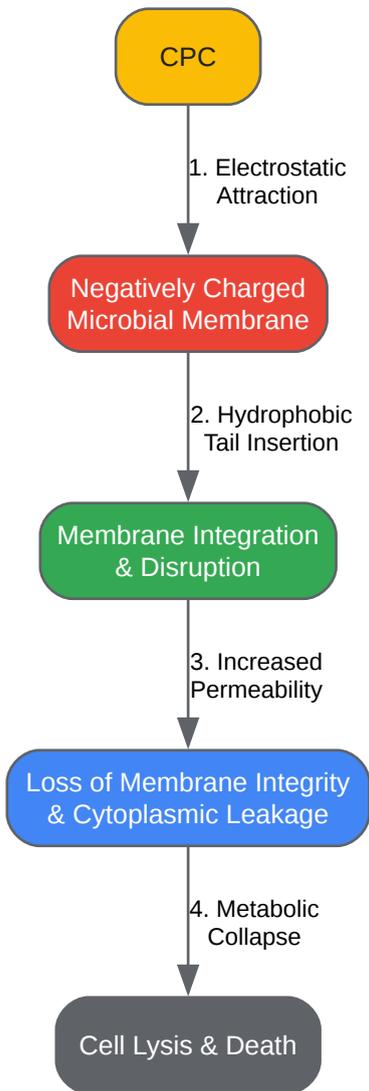
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Mechanism of Antimicrobial Action

CPC's mechanism is rooted in its amphiphilic molecular structure, which features a positively charged hydrophilic head (pyridinium ring) and a long hydrophobic hydrocarbon tail (cetyl chain) [1] [2]. The process of microbial disruption occurs in several key steps:

- **Electrostatic Attraction and Binding:** The surfaces of most microbial cells (bacteria, fungi, enveloped viruses) carry a net negative charge due to components like lipoteichoic acid (Gram-positive bacteria), lipopolysaccharides (Gram-negative bacteria), or phospholipids [1] [3]. The positively charged nitrogen atom in CPC's pyridinium ring is strongly attracted to and binds with these anionic sites [1] [2].
- **Membrane Integration and Disruption:** The long, hydrophobic cetyl chain inserts into and integrates with the lipid bilayer of the cell membrane [1] [3]. This action disrupts the membrane's architecture and organization.
- **Loss of Membrane Integrity:** The disruption of the lipid bilayer increases membrane permeability, compromising its function as a barrier [1] [3] [4]. This leads to the leakage of vital intracellular components, such as potassium ions (K^+), nucleotides, and ATP, out of the cell [1] [3].
- **Cell Lysis and Death:** The loss of osmotic regulation, essential metabolites, and energy reserves leads to metabolic collapse and, ultimately, cell lysis (bursting) and death [1] [3] [4]. At high concentrations, CPC can cause complete disintegration of the membrane [1].

The following diagram illustrates this multi-step process of microbial membrane disruption.



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Visual summary of CPC's mechanism of action leading to microbial cell death.

Quantitative Antimicrobial Efficacy Data

The tables below summarize key quantitative data on CPC's efficacy against various microorganisms, illustrating its broad-spectrum activity.

Table 1: Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of a CPC Solution (VesiX) Against Uropathogenic Bacteria [5]

Bacterial Species	MIC (%)	MBC (%)
Uropathogenic <i>E. coli</i> (UPEC)	≤ 0.0063%	≤ 0.0063%
<i>Klebsiella pneumoniae</i>	≤ 0.0063%	≤ 0.0063%
<i>Enterococcus faecalis</i>	≤ 0.0063%	≤ 0.0063%
<i>Pseudomonas aeruginosa</i>	≤ 0.0125%	≤ 0.0125%
<i>Proteus mirabilis</i>	≤ 0.0125%	≤ 0.0125%

Table 2: Comparative Susceptibility to CPC in Different Growth Modes [1]

Measurement	Organisms	Concentration (µg/mL)
MIC (Planktonic)	Oral streptococci	0.12 - 0.24 (median)
MBIC (Biofilm)	Oral streptococci	7.81 - 15.63 (median)

Experimental Protocols for Key Assays

For researchers aiming to evaluate CPC's activity, here are methodologies from the cited literature.

Protocol 1: Broth Microdilution for MIC/MBC Determination [5]

- **Objective:** To determine the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of CPC against bacterial strains.
- **Materials:** Cation-adjusted Mueller-Hinton Broth (MHB), sterile 96-well microtiter plates, CPC stock solution, bacterial inoculum standardized to $\sim 5 \times 10^5$ CFU/mL.
- **Procedure:**
 - Prepare a series of twofold dilutions of CPC in MHB across the microtiter plate.
 - Inoculate each well with the standardized bacterial suspension.
 - Incubate the plate at $35 \pm 2^\circ\text{C}$ for 16-20 hours under normal atmospheric conditions.
 - The **MIC** is recorded as the lowest concentration of CPC that completely inhibits visible growth.
 - To determine the **MBC**, subculture aliquots from wells showing no visible growth onto agar plates. The MBC is the lowest concentration of CPC that results in $\geq 99.9\%$ killing of the initial

inoculum after subculturing.

Protocol 2: Time-Kill Assay Against Biofilms [5]

- **Objective:** To evaluate the bactericidal kinetics of CPC against pre-formed biofilms.
- **Materials:** 96-peg plates for biofilm growth, appropriate growth medium (e.g., Tryptic Soy Broth with 1% glucose), CPC solution, neutralizer solution (e.g., D/E Neutralizing Broth), sonication bath.
- **Procedure:**
 - Grow biofilms on pegs for 48 hours, replacing the medium after the first 24 hours.
 - Expose the biofilm-coated pegs to a specific concentration of CPC (e.g., 0.0063% or 0.0125%) for a set time (e.g., 5 minutes).
 - Transfer the pegs to a neutralizer solution to stop the antimicrobial action.
 - Sonicate the pegs to dislodge the biofilm bacteria.
 - Perform viable cell counts by serially diluting and plating the suspension. A reduction of $\geq 3 \log_{10}$ in viable counts indicates strong bactericidal activity.

Additional Mechanisms and Research Applications

Beyond direct membrane disruption, CPC exhibits other bioactivities relevant to product efficacy and research.

- **Inhibition of Bacterial Adherence:** CPC can inhibit the adherence of bacteria to surfaces, which is a critical mechanism in its ability to reduce dental plaque formation in oral care products [3] [4].
- **Activity Against Enveloped Viruses:** CPC is effective against enveloped viruses (e.g., influenza, coronaviruses). Its surfactant properties disrupt the viral lipid envelope, rendering the virus non-infectious [6] [7] [2].
- **Emerging Research Applications:** Recent studies explore CPC's use in novel areas, such as intravesical instillation for treating recurrent urinary tract infections (rUTIs) [5] and in composite materials for environmental remediation and contact lens disinfection [8] [9].

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References

1. Cetylpyridinium Chloride: Mechanism of Action, Antimicrobial ... [pmc.ncbi.nlm.nih.gov]

2. The Science Behind CPC Monohydrate: Enhancing ... [nbinno.com]
3. What is the mechanism of Cetylpyridinium? [synapse.patsnap.com]
4. Cetylpyridinium: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. VesiX cetylpyridinium chloride is rapidly bactericidal and ... [pmc.ncbi.nlm.nih.gov]
6. Cetylpyridinium chloride [en.wikipedia.org]
7. Cetylpyridinium chloride monohydrate | Influenza Virus ... [selleckchem.com]
8. A novel montmorillonite clay-cetylpyridinium chloride ... [sciencedirect.com]
9. A novel montmorillonite clay-cetylpyridinium chloride ... [sciencedirect.com]

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